

# Structure-activity relationship (SAR) studies of trifluoromethylpyridine derivatives

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## Compound of Interest

Compound Name:	5-Methyl-2-(trifluoromethyl)pyridine
Cat. No.:	B1316942

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## Antiviral Trifluoromethylpyridine Piperazine Derivatives

A series of novel trifluoromethylpyridine piperazine derivatives have been synthesized and evaluated for their antiviral activity against plant viruses, specifically Tobacco Mosaic Virus (TMV) and Cucumber Mosaic Virus (CMV).<sup>[4]</sup> The general structure involves a trifluoromethylpyridine core linked to a piperazine moiety, which is further substituted with various R groups.

## Data Presentation

Compound ID	R Group	Inactivation Activity vs. TMV (%)	Curative Activity vs. TMV (EC50, $\mu\text{g/mL}$ ) <sup>[4]</sup>
A1	2-fluorobenzyl	75.4	102.3
A2	3-fluorobenzyl	72.1	115.8
A3	4-fluorobenzyl	78.9	95.4
A17	benzene	Not specified	86.1
NNM (Ningnanmycin)	(Reference)	60.1	131.7

### Key SAR Insights:

- The introduction of a benzyl group at the piperazine nitrogen generally leads to good antiviral activity.
- Compound A17, with an unsubstituted benzene ring, exhibited the highest curative activity against TMV, superior to the commercial agent Ningnanmycin.[4]
- The position of the fluorine substituent on the benzyl ring influences activity, with the 4-fluoro substitution (A3) showing the best balance of inactivation and curative effects among the tested fluoro-derivatives.

## Experimental Protocols

### Antiviral Activity Assay (Whole Plant Method):

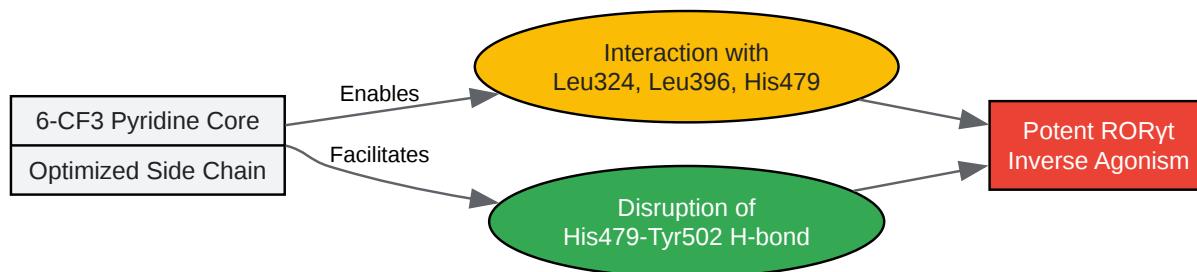
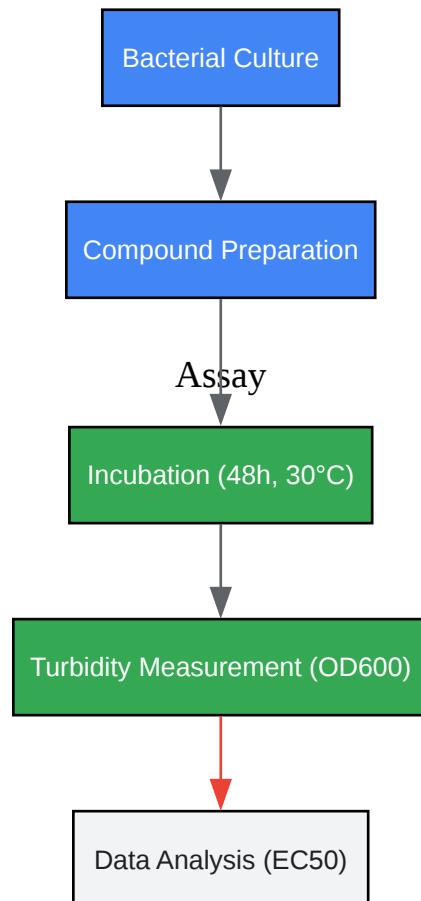
- Virus Inoculation: The leaves of *Nicotiana tabacum* L. were inoculated with TMV.
- Compound Application: The test compounds were dissolved in DMSO and diluted with distilled water to the desired concentration. The solutions were then sprayed onto the leaves of the inoculated plants.
- Inactivation Activity: The virus was mixed with the compound solution before inoculation. The inactivation activity was calculated based on the reduction in the number of local lesions compared to the control.
- Curative Activity: The compound solutions were sprayed onto the leaves after virus inoculation. The curative activity was assessed by the reduction in lesion numbers.
- Data Analysis: The EC50 values were calculated using probit analysis.

## Signaling Pathway

The antiviral mechanism of these compounds is proposed to involve the induction of Systemic Acquired Resistance (SAR) in plants. This is a signaling pathway that enhances the plant's defense mechanisms against a broad spectrum of pathogens.



## Preparation



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## References

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- To cite this document: BenchChem. [Structure-activity relationship (SAR) studies of trifluoromethylpyridine derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1316942#structure-activity-relationship-sar-studies-of-trifluoromethylpyridine-derivatives>]

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